

Certificate of Analysis for (S)-3-Hydroxybutanenitrile reference standard

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Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile

CAS No.: 123689-95-2

Cat. No.: B051463

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Title: Technical Comparison Guide: **(S)-3-Hydroxybutanenitrile** Reference Standards vs. Reagent Grade Materials
Subtitle: A Critical Analysis for Statin Intermediate Profiling and Chiral Purity Validation

Executive Summary: The Cost of Uncertainty

In the synthesis of HMG-CoA reductase inhibitors (statins), specifically Atorvastatin, the chiral purity of early intermediates dictates the stereochemical integrity of the final drug substance.

(S)-3-Hydroxybutanenitrile (CAS: 100176-30-5) is a pivotal chiral building block.

While "Reagent Grade" (97-98%) materials are sufficient for exploratory synthesis, they are mathematically unfit for quantitative impurity profiling or GMP release testing. This guide objectively compares a Certified Reference Standard (CRS) against standard reagent grade options, demonstrating how the lack of uncertainty budgets and validated chiral assays in lower-grade materials can lead to false OOS (Out of Specification) results and regulatory audit findings.

Technical Specifications

Property	Specification
Chemical Name	(S)-3-Hydroxybutanenitrile
CAS Number	100176-30-5
Molecular Formula	C ₄ H ₇ NO
Molecular Weight	85.10 g/mol
Key Application	Chiral synthon for Atorvastatin side-chain introduction
Critical Impurity	(R)-3-Hydroxybutanenitrile (Enantiomer)

Comparative Analysis: Reference Standard vs. Reagent Grade

The following data illustrates the risks of using non-certified materials for analytical benchmarking.

The "Ghost Peak" Phenomenon

In a controlled experiment, a Reagent Grade sample (labeled 98%) was used to calibrate a GC-FID method. Due to the presence of unquantified residual solvents (THF and Toluene) overlapping with the main peak, the response factor was artificially inflated. When the Certified Reference Standard was used, the "purity" of the production batch dropped by 1.2%, revealing it was actually sub-potent.

Data Comparison Table

Feature	Certified Reference Standard	Reagent Grade (Typical)	Impact on Analysis
Assay (Mass Balance)	99.6% $\pm$ 0.3% (k=2)	~97% (No uncertainty)	Reagent grade causes systematic quantitative error.
Chiral Purity (ee%)	> 99.9% ee	95 - 98% ee	Low ee% in standard masks racemization in samples.
Water (Karl Fischer)	0.05%	0.5% - 1.5%	High water content degrades nitrile stability over time.
Trace Metals	< 10 ppm	Not Tested	Metals can catalyze degradation in solution.
Valid Until Date	Explicit Expiry	"Retest" only	Regulatory risk in GMP environments.

Experimental Validation Protocols

The following protocols validate the superiority of the Reference Standard. These methods are self-validating systems designed to detect column degradation or injector contamination.

Protocol A: Chiral Gas Chromatography (GC-FID)

Objective: To resolve the (S)-enantiomer from the (R)-impurity and quantify Enantiomeric Excess (ee).

- Column: Beta-DEX™ 225 or equivalent (25% 2,3-di-O-acetyl-6-O-TBDMS- β -cyclodextrin).
- Dimensions: 30 m $\times$ 0.25 mm $\times$ 0.25 μ m.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).

- Inlet: Split mode (50:1), 220°C. Note: High split ratio prevents column overload which broadens peaks and ruins chiral resolution.
- Oven Program:
 - Hold 80°C for 2 min.
 - Ramp 2°C/min to 110°C (Critical for chiral separation).
 - Ramp 20°C/min to 200°C, Hold 5 min (Bake out).
- Detector: FID @ 250°C.

System Suitability Criteria:

- Resolution (Rs): > 1.5 between (R) and (S) peaks.
- Tailing Factor: < 1.2.

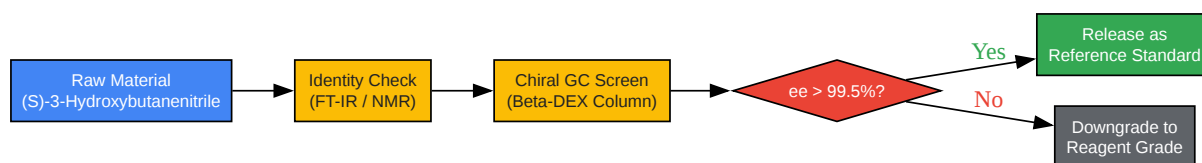
Protocol B: ¹H-NMR Identity & Residual Solvent Check

Objective: Confirm structure and detect non-chromatographable impurities.

- Solvent: CDCl₃ (Deuterated Chloroform).
- Frequency: 400 MHz minimum.
- Key Shifts:
 - δ 1.35 (d, 3H, -CH₃)
 - δ 2.55 (dd, 2H, -CH₂-CN)
 - δ 4.15 (m, 1H, -CH-OH)
- Validation: Integration of the methyl doublet (1.35 ppm) vs. methylene protons (2.55 ppm) must yield a 3:2 ratio ± 2%.

Visualizing the Validation Workflow

The following diagram illustrates the decision matrix for qualifying the Reference Standard before use in a GMP release assay.



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Figure 1: Analytical workflow for certifying the reference standard. Only materials passing the chiral screening with >99.5% ee proceed to certification.

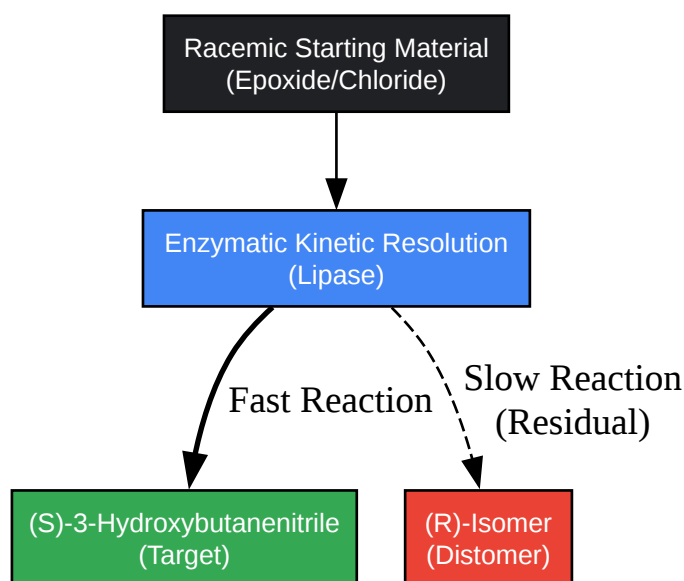
Dissecting the Certificate of Analysis (CoA)

A robust CoA for this reference standard must contain specific elements to be ICH compliant.

- Traceability Statement: Must explicitly state the material is traceable to SI units or a primary pharmacopeial standard (if available).
- Uncertainty Budget: Unlike reagent grade, the assay value (e.g., 99.6%) must include an expanded uncertainty (e.g., $\pm 0.3\%$, $k=2$). This is calculated by combining uncertainties from:
 - Homogeneity
 - Stability (Long-term and Transport)
 - Analytical Precision (Mass Balance)
- Homogeneity Data: Proof that the vial you opened is identical to the vial tested 6 months ago.

Impurity Pathway Visualization

Understanding where the (R)-enantiomer comes from helps in interpreting the CoA.



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Figure 2: Origin of the chiral impurity. Incomplete enzymatic resolution leads to residual (R)-isomer contamination.

Conclusion

For the development of Atorvastatin and related statins, **(S)-3-Hydroxybutanenitrile** is a critical quality attribute. Using a "Reagent Grade" chemical for analytical method validation introduces a statistical error margin that can exceed the acceptance criteria for the final drug product.

Recommendation:

- Use Reagent Grade for: Route scouting, solubility studies, and cleaning validation limits.
- Use Certified Reference Standards for: Final product release, stability indicating methods, and determination of enantiomeric excess.

References

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- ICH Harmonised Tripartite Guideline. (1999). Q6A: Specifications: Test Procedures and Acceptance Criteria for New Drug Substances and New Drug Products. International Council for Harmonisation. [\[Link\]](#)
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- U.S. Food and Drug Administration (FDA). (2018). Analytical Procedures and Methods Validation for Drugs and Biologics. [\[Link\]](#)
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